

# Uraninite in Granite Pegmatites: A Technical Guide

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## Compound of Interest

Compound Name: Uraninite

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This in-depth technical guide explores the occurrence, geochemistry, and formation of **uraninite** within granite pegmatites. It provides a comprehensive overview for researchers and scientists, with a focus on quantitative data and experimental methodologies.

## Geological Occurrence and Mineralogy

**Uraninite** ( $\text{UO}_2$ ) is a primary mineral found in granitic and syenitic pegmatites.[1] These pegmatites are coarse-grained igneous rocks that represent the last and most water-rich portions of a cooling magma body to crystallize. The formation of **uraninite** is a result of the concentration of uranium, an incompatible element, in these residual melts.

**Uraninite** in granite pegmatites typically occurs as disseminated euhedral to subhedral crystals, often just a few hundred microns in size.[2] It is commonly found as inclusions within major rock-forming minerals such as quartz, K-feldspar, and biotite, or in the interstices between them.[2][3] The crystals can be cubic or octahedral in shape.[1] A key characteristic of these **uraninite** occurrences is their association with biotite-rich clusters.[4]

Common mineral associations include:

- Quartz
- K-feldspar (microcline, perthite)

- Biotite
- Plagioclase
- Zircon[2][4]
- Monazite[2]
- Apatite[2][4]
- Thorite[2]
- Xenotime[2]
- Rutile[2]
- Ilmenite[2][4]

## Geochemistry and Formation Conditions

The chemical composition of **uraninite** from granite pegmatites is a key indicator of its formation environment. It is characterized by high concentrations of thorium (Th), yttrium (Y), and rare earth elements (REEs).[2][3] The substitution of  $U^{4+}$  by  $Th^{4+}$  is significant in high-temperature pegmatitic **uraninite**. [3]

## Quantitative Geochemical Data

The following tables summarize the chemical composition and formation conditions of **uraninite** from various granite pegmatite localities.

Table 1: Chemical Composition of **Uraninite** in Granite Pegmatites

Location	UO <sub>2</sub> (wt.%)	ThO <sub>2</sub> (wt.%)	PbO (wt.%)	Y <sub>2</sub> O <sub>3</sub> (wt.%)	REE <sub>2</sub> O <sub>3</sub> (wt.%)	U/Th Ratio	Reference
Moore Lakes, Saskatchewan	66.42 - 72.40	3.24 - 5.84	12.92 - 15.79	-	-	-	[4]
Guangshigou, China (unaltered)	84.45 - 91.67	1.94 - 4.29	4.73 - 5.34	-	-	20.12 - 47.20	[2]
North Qinling, China (Uraninite-A)	78.82 - 90.92	2.07 - 8.37	-	0.29 - 1.49	-	-	[5]
North Qinling, China (Uraninite-B)	87.64 - 90.65	0.18 - 0.41	-	0.79 - 1.40	-	100 - 1000	[5]
Huron Claim, Manitoba	51 - 60	11 - 20	10 - 25	-	-	-	[6]
Zhuguan gshan, China (Longhua shan & Youdong)	-	0.9 - 4.0	-	-	0.1 - 1.0	-	[7]
Zhuguan gshan, China (Changjia	-	4.4 - 7.6	-	-	0.7 - 5.1	-	[7]

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Table 2: Formation Conditions and Age of **Uraninite** in Granite Pegmatites

Location	Crystallization Temperature (°C)	Crystallization Pressure (kbar)	Crystallization Age (Ma)	Dating Method	Reference
Moore Lakes, Saskatchewan	-	-	1772 ± 88	U-Th-Pb Chemical	[4]
Guangshigou, China	470 - 700	2.4 - 3.4	407.6 ± 2.9	U-Th-Pb Chemical	[2]
North Qinling, China	450 - 607 (Primary)	-	407 - 415	ID-TIMS U-Pb & U-Th-Pb Chemical	[5][8]
North Qinling, China	250 - 450 (Secondary)	-	-	-	[5][8]
Huron Claim, Manitoba	-	-	2575 ± 38	SIMS U-Pb	[6]
Zhuguangshan, China (Longhuashan)	-	-	223 ± 3	U-Th-Pb Chemical	[7]
Zhuguangshan, China (Youdong)	-	-	222 ± 2	U-Th-Pb Chemical	[7]
Zhuguangshan, China (Changjiang)	-	-	157 ± 1	U-Th-Pb Chemical	[7]
Zhuguangshan, China (Jiufeng)	-	-	161 ± 2	U-Th-Pb Chemical	[7]

## Alteration of Uraninite

Primary magmatic **uraninite** is susceptible to post-magmatic hydrothermal alteration.[5] This alteration is often initiated by metamictization, a process where the crystal lattice is damaged by alpha decay, creating microcracks.[2] These microcracks then serve as pathways for fluids, leading to chemical changes.

Alteration processes can result in:

- Loss of Uranium and Lead: Fluids can leach U and Pb from the **uraninite** structure.[2][4]
- Incorporation of other elements: Altered **uraninite** often shows an increase in Si and Ca.[2][7]
- Formation of secondary minerals: Coffinite  $[U(SiO_4)_{1-x}(OH)_{4x}]$  is a common alteration product, forming at lower temperatures (100-140 °C).[2][5][8] Other secondary minerals can include goethite and clay minerals.[2] In oxidizing conditions,  $U^{6+}$  minerals like uranophane can form.[6]

## Experimental Protocols

The characterization of **uraninite** from granite pegmatites involves a suite of micro-analytical techniques.

### Electron Probe Microanalysis (EPMA)

- Purpose: To determine the major and minor element chemical composition of **uraninite** and associated minerals.
- Methodology:
  - Polished thin sections of the pegmatite samples are prepared.
  - Non-metamict and fracture-free **uraninite** grains are selected for analysis.
  - A Field Emission Electron Probe Microanalyzer (FE-EPMA) is used to acquire quantitative compositional data.
  - Analyses are typically performed with an accelerating voltage of 15-20 kV and a beam current of 20-50 nA.

- Standards for U, Th, Pb, Y, REEs, and other elements are used for calibration.
- Characteristic X-ray element mapping can be performed to visualize the spatial distribution of elements within a grain.

## U-Th-Pb Chemical Age Determination by EPMA

- Purpose: To calculate the crystallization age of **uraninite**.
- Methodology:
  - The concentrations of U, Th, and Pb are determined using EPMA as described above.
  - The age is calculated based on the radioactive decay of  $^{238}\text{U}$ ,  $^{235}\text{U}$ , and  $^{232}\text{Th}$  to their respective stable Pb isotopes.
  - This method assumes that all Pb is radiogenic and that the system has remained closed since crystallization.

## Scanning Electron Microscopy (SEM)

- Purpose: To observe the texture, morphology, and alteration features of **uraninite** at high magnification.
- Methodology:
  - Polished thin sections or rock chips are coated with a conductive material (e.g., carbon).
  - The sample is imaged using a scanning electron microscope.
  - Backscattered electron (BSE) imaging is particularly useful for distinguishing different phases based on their average atomic number, with **uraninite** appearing very bright.
  - Energy-dispersive X-ray spectroscopy (EDS) attached to the SEM can provide semi-quantitative chemical analyses.

## Isotope Dilution Thermal Ionization Mass Spectrometry (ID-TIMS) U-Pb Dating

- Purpose: To obtain high-precision U-Pb ages of **uraninite**.
- Methodology:
  - Carefully selected **uraninite** grains are dissolved.
  - A known amount of an isotopic tracer (a "spike") is added to the dissolved sample.
  - U and Pb are chemically separated and purified.
  - The isotopic ratios of U and Pb are measured using a thermal ionization mass spectrometer.
  - The age is calculated from the measured isotopic ratios.

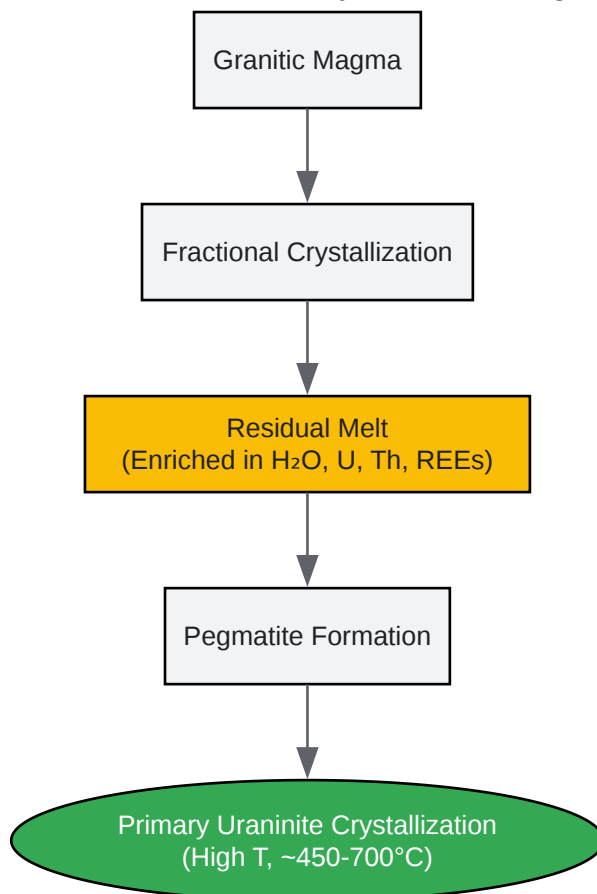
## Secondary Ion Mass Spectrometry (SIMS)

- Purpose: In-situ U-Pb dating of **uraninite** at a high spatial resolution.
- Methodology:
  - A focused primary ion beam is used to sputter a small amount of material from the surface of a **uraninite** grain in a polished thin section.
  - The sputtered secondary ions are accelerated into a mass spectrometer where their isotopic ratios are measured.
  - This technique allows for the analysis of different zones within a single crystal, which is useful for studying altered grains.[6]

## Visualizations

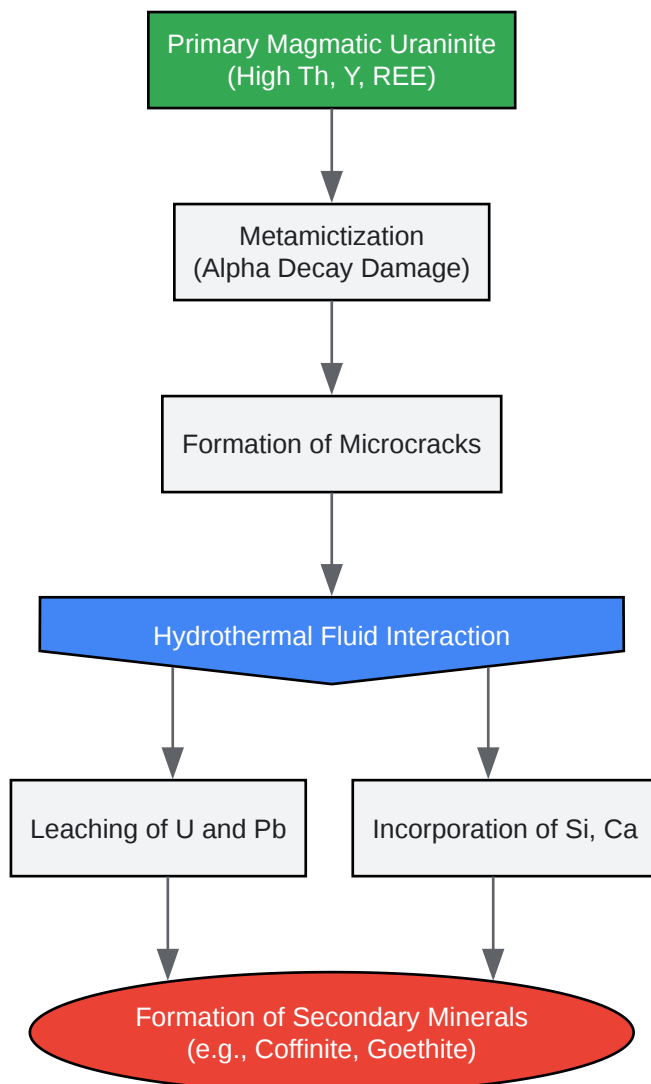


## Uraninite Formation Pathway in Granite Pegmatites

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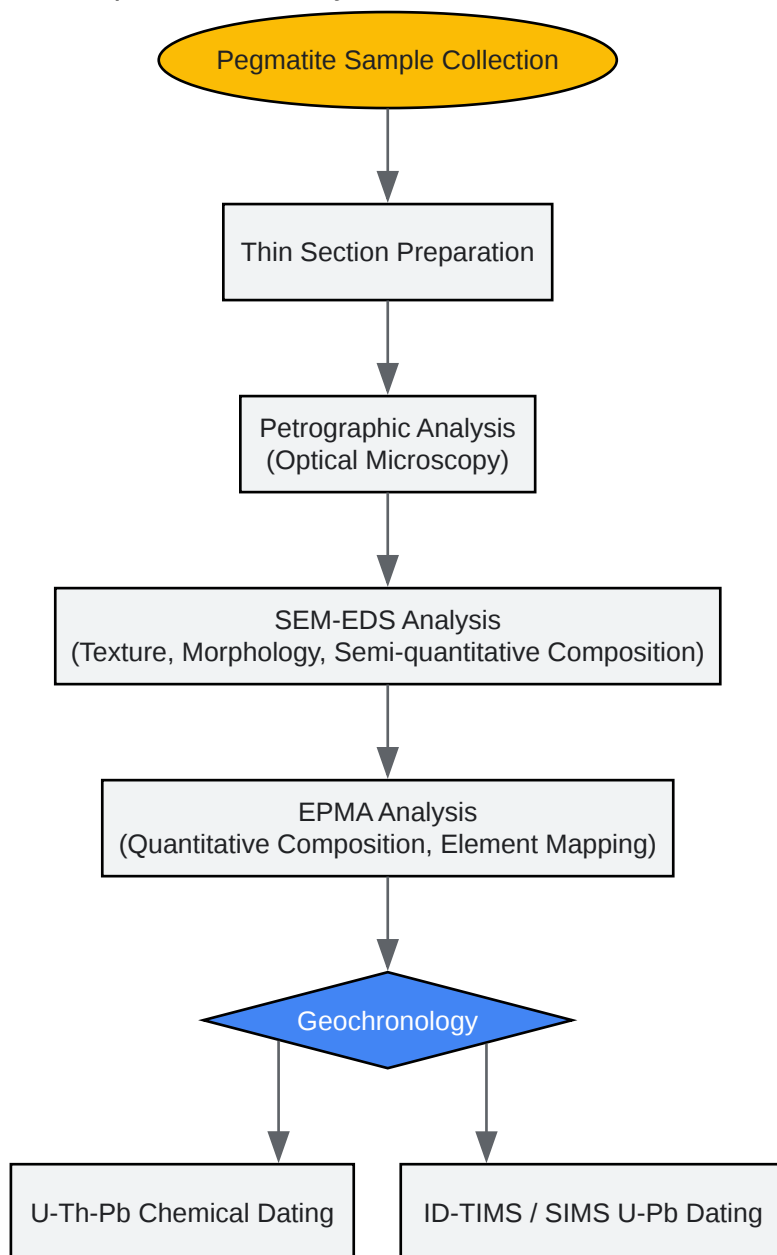
Caption: Formation pathway of primary **uraninite** in granite pegmatites.

## Uraninite Alteration Workflow

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Caption: Workflow of **uraninite** alteration in a hydrothermal environment.

## Experimental Analysis Flowchart for Uraninite



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Caption: Flowchart of experimental analysis for **uraninite** characterization.

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